

2-Chloro-4-nitroaniline molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-nitroaniline

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An In-depth Technical Guide to the Molecular Properties of 2-Chloro-4-nitroaniline

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and formula of **2-Chloro-4-nitroaniline**, a compound often utilized as an intermediate in the synthesis of dyes and pharmaceuticals.

Quantitative Molecular Data

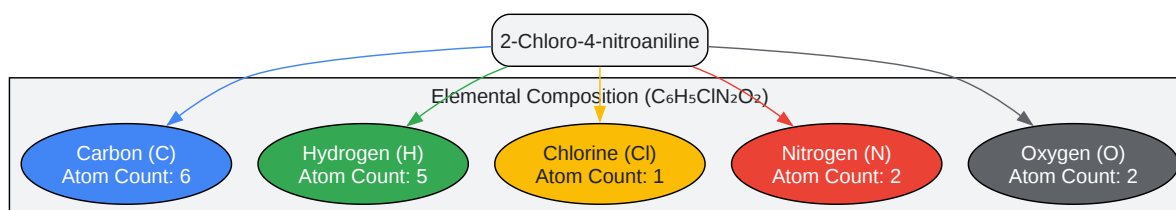
The molecular formula and weight are critical parameters for stoichiometric calculations, analytical characterization, and formulation development. The accepted values for **2-Chloro-4-nitroaniline** are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[1][2][3][4]
Molecular Weight	172.57 g/mol	[1][3]
Alternate Molecular Weight	172.568 g/mol	[2]

Note: Minor variations in molecular weight may be reported due to differences in calculation methods or isotopic composition.

Elemental Composition and Structure

The molecular formula, $\text{ClC}_6\text{H}_3(\text{NO}_2)\text{NH}_2$, indicates the presence of carbon, hydrogen, chlorine, nitrogen, and oxygen atoms. A logical breakdown of the elemental constituents is essential for mass spectrometry analysis and structural elucidation. The following diagram illustrates the relationship between the compound and its elemental makeup.



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References

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- 3. chemimpex.com [chemimpex.com]
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